

## An In-depth Technical Guide to the Molecular Properties of Octatriacontane

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Compound of Interest		
Compound Name:	Octatriacontane	
Cat. No.:	B166382	Get Quote

This technical guide provides a detailed overview of the molecular formula and weight of **octatriacontane**, a long-chain saturated hydrocarbon. The information is intended for researchers, scientists, and professionals in drug development who may utilize long-chain alkanes in their work, such as in the formulation of drug delivery systems or as chemical standards.

#### **Core Molecular Data**

**Octatriacontane** is a straight-chain alkane consisting of 38 carbon atoms.[1][2] Its fundamental properties, including its molecular formula and weight, are crucial for stoichiometric calculations, analytical characterization, and material science applications. These core data points are summarized below.

Property	Value
Molecular Formula	C38H78[1][2][3][4][5]
Molecular Weight	535.03 g/mol [1][2][3][4][5]
CAS Registry Number	7194-85-6[1][2][3][5]
Synonym	n-Octatriacontane[1][2][5]



# Methodologies for Determination of Molecular Formula and Weight

The molecular formula and weight of a well-defined compound like n-**octatriacontane** are established through a combination of structural knowledge and analytical verification.

- 1. Derivation of Molecular Formula: The molecular formula is derived from the compound's known structure. As a saturated acyclic alkane, **octatriacontane** follows the general formula  $C_nH_{2n+2}$ . For **octatriacontane**, 'n' is 38.
- Carbon atoms (n): 38
- Hydrogen atoms (2n+2): 2 \* 38 + 2 = 78
- Resulting Formula: C38H78
- 2. Calculation of Molecular Weight: The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements.
- Atomic weight of Carbon (C): ~12.011 u
- Atomic weight of Hydrogen (H): ~1.008 u
- Molecular Weight Calculation: (38 \* 12.011) + (78 \* 1.008) ≈ 535.03 g/mol
- 3. Experimental Verification Protocol: Mass Spectrometry Mass spectrometry is a primary analytical technique used to confirm the molecular weight of a compound.
- Principle: The technique involves ionizing the molecule and then separating the resulting ions based on their mass-to-charge (m/z) ratio.
- Methodology:
  - Sample Introduction: A small, pure sample of octatriacontane is introduced into the mass spectrometer.

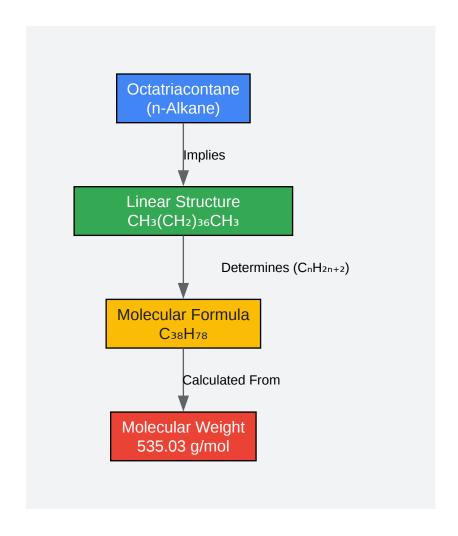


- Ionization: The sample is vaporized and then ionized using a method such as Electron Ionization (EI) or Chemical Ionization (CI). EI involves bombarding the molecules with a high-energy electron beam, which ejects an electron to form a molecular ion (M+).
- Acceleration: The newly formed ions are accelerated by an electric field to give them uniform kinetic energy.
- Deflection/Separation: The ions then travel through a magnetic field, which deflects them.
   The degree of deflection is inversely proportional to the ion's mass-to-charge ratio. Lighter ions are deflected more than heavier ones.
- Detection: A detector measures the abundance of ions at each m/z ratio. For
  octatriacontane, the molecular ion peak (M+) would be detected at an m/z value
  corresponding to its molecular weight, approximately 534.6 (representing the
  monoisotopic mass), thereby confirming the calculated value.

## **Conceptual Relationship Diagram**

The following diagram illustrates the logical flow from the chemical name and structure to the derivation of its molecular formula and weight.





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Caption: Logical derivation of **octatriacontane**'s molecular properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties
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